

Handling and storage guidelines for THK5351 R enantiomer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: THK5351 (R enantiomer)

Cat. No.: B2779874

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Application Notes and Protocols: THK5351 R Enantiomer

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of the THK5351 R enantiomer, a chemical reagent for research purposes. Adherence to these protocols is crucial for ensuring the integrity of the compound and the reliability of experimental results.

Compound Information

Property	Description
Product Name	THK5351 R enantiomer
CAS Number	2101218-44-2
Molecular Formula	C ₁₈ H ₁₈ FN ₃ O ₂
Molecular Weight	327.35 g/mol
Appearance	Light yellow to yellow solid
Primary Use	Research chemical, radiotracer for in vivo imaging of tau pathology.

Storage Guidelines

Proper storage of the THK5351 R enantiomer is critical to maintain its stability and purity. The recommended storage conditions vary depending on the form of the compound.

Solid Form

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

In Solvent (Stock Solutions)

Storage Temperature	Shelf Life
-80°C	2 years
-20°C	1 year

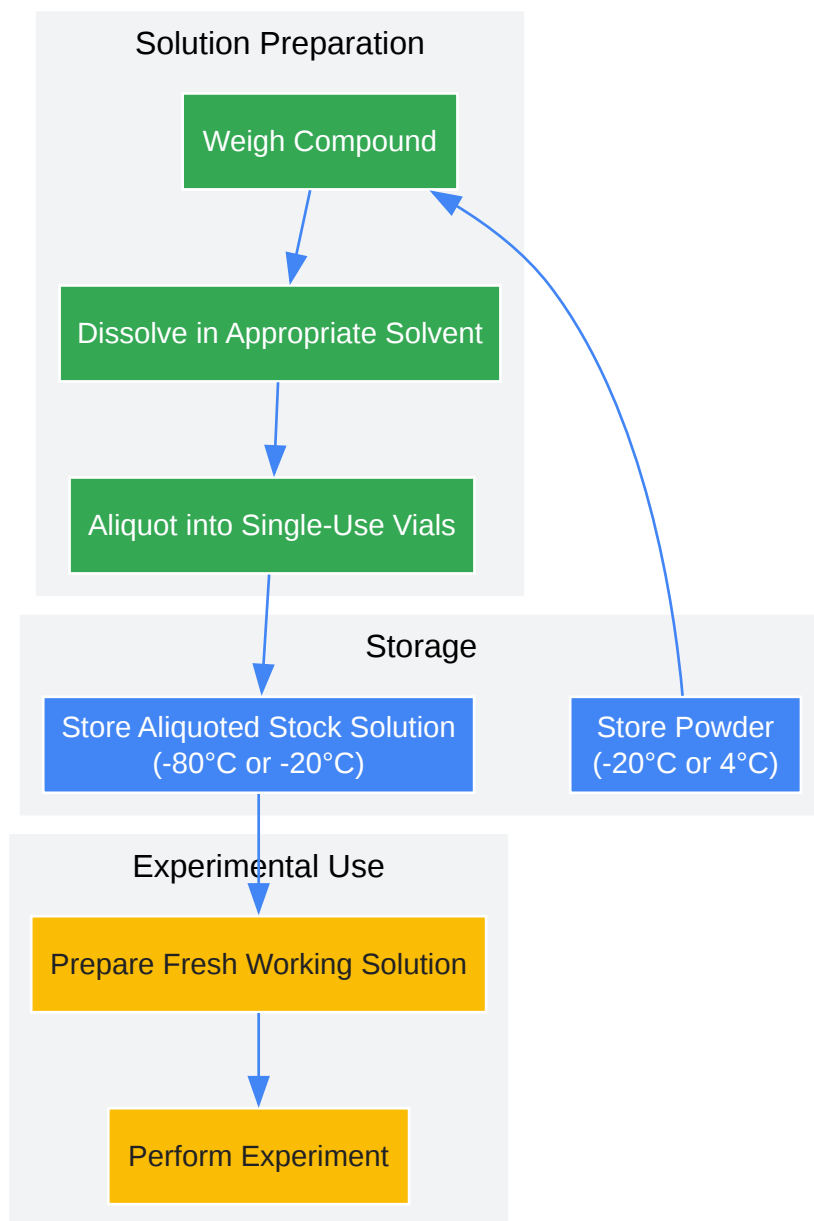
Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before storage.^[1]

Handling and Preparation of Solutions

The THK5351 R enantiomer is shipped at room temperature.^[2] Upon receipt, it should be stored as recommended in the tables above.

General Handling Workflow

General Handling Workflow for THK5351 R Enantiomer



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Caption: Workflow for handling, preparing, and storing THK5351 R enantiomer.

Preparation of Stock Solutions

For creating stock solutions, Dimethyl Sulfoxide (DMSO) is a common solvent.[3]

Protocol for Preparing a 50 mg/mL Stock Solution in DMSO:

- Equilibrate the THK5351 R enantiomer vial to room temperature before opening.
- Weigh the desired amount of the compound in a sterile, chemical-resistant tube.
- Add the appropriate volume of DMSO to achieve a concentration of 50 mg/mL.
- If precipitation or phase separation occurs, use sonication or gentle heating to aid dissolution.[1][3]
- Once fully dissolved, aliquot the stock solution into single-use vials.
- Store the aliquoted stock solution at -80°C or -20°C as per the guidelines in section 2.2.

Preparation of Working Solutions for In Vivo Experiments

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[1][3] Below are several solvent systems that can be used to prepare a clear solution with a solubility of at least 2.5 mg/mL.[1]

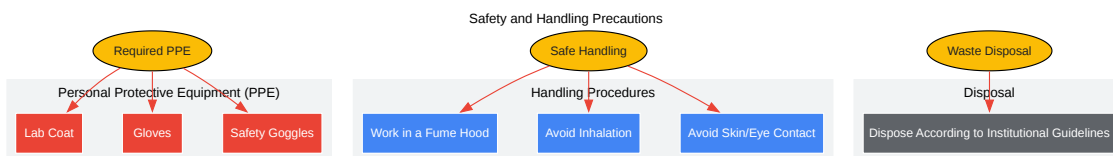
Protocol	Solvent System Composition (v/v)	Achievable Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

Experimental Protocol for Preparing a Working Solution (Example using Protocol 1):

- Retrieve a single-use aliquot of the THK5351 R enantiomer stock solution from frozen storage and allow it to thaw at room temperature.
- In a sterile tube, add the solvents one by one in the specified volumetric ratio (e.g., for 1 mL of working solution: 100 μ L DMSO stock, 400 μ L PEG300, 50 μ L Tween-80, 450 μ L Saline).
- Mix thoroughly between the addition of each solvent.
- If any precipitation is observed, gentle warming and/or sonication can be applied until a clear solution is obtained.[1][3]
- The final working solution should be used on the same day it is prepared.[1][3]

Safety and Handling Precautions

A Safety Data Sheet (SDS) for the THK5351 R enantiomer should be consulted for comprehensive safety information.[1] Standard laboratory safety practices should be followed when handling this compound.



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Caption: Key safety precautions for handling the THK5351 R enantiomer.

Experimental Considerations

The THK5351 R enantiomer is primarily used as a radiotracer for PET imaging of tau pathology. It is important to note that some studies have indicated that the (S)-enantiomer of THK5351 may have more favorable pharmacokinetic properties, including better clearance from the brain, compared to the (R)-enantiomer.[4][5] Researchers should consider this information when designing experiments and interpreting results. The compound has been shown to bind to tau deposits with high selectivity in autoradiography studies on brain sections from patients with Progressive Supranuclear Palsy (PSP).[1]

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